

Spectroscopic Analysis of 2,3,3,6-Tetramethyloctane: A Technical Guide

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Compound of Interest

Compound Name: 2,3,3,6-Tetramethyloctane

CAS No.: 62199-24-0

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Abstract: This document provides a detailed technical guide on the expected spectroscopic data for the branched alkane **2,3,3,6-tetramethyloctane**. Due to the absence of publicly available experimental spectra for this specific isomer, this guide focuses on the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data based on established principles of organic spectroscopy. Detailed, generalized experimental protocols for obtaining such spectra are also provided, along with a logical workflow for spectroscopic analysis.

Predicted Spectroscopic Data

While experimental spectroscopic data for **2,3,3,6-tetramethyloctane** is not readily available in public databases, its spectral characteristics can be predicted based on its molecular structure and general principles of spectroscopy for alkanes.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of organic molecules.

^1H NMR: The proton NMR spectrum of **2,3,3,6-tetramethyloctane** is expected to show complex signal overlap due to the similarity of the proton environments in branched alkanes. Protons in alkanes typically resonate in the upfield region of the spectrum (around 0.5 - 2.0 ppm).

^{13}C NMR: The carbon NMR spectrum provides a clearer picture, with each unique carbon atom producing a distinct signal. The chemical shifts are influenced by the degree of substitution.

Table 1: Predicted ^{13}C and ^1H NMR Data for **2,3,3,6-Tetramethyloctane**

Carbon Position	Predicted ^{13}C Chemical Shift (ppm)	Attached Protons	Predicted ^1H Chemical Shift (ppm)	Splitting Pattern
1	~10-15	-CH ₃	~0.8-0.9	Triplet
2	~30-40	-CH	~1.5-1.8	Multiplet
3	~30-40 (quaternary)	None	-	-
4	~40-50	-CH ₂	~1.2-1.4	Multiplet
5	~20-30	-CH ₂	~1.1-1.3	Multiplet
6	~30-40	-CH	~1.4-1.7	Multiplet
7	~20-25	-CH ₃	~0.8-0.9	Doublet
8	~20-25	-CH ₃	~0.8-0.9	Doublet
3-methyl (x2)	~25-35	-CH ₃	~0.8-1.0	Singlet
2-methyl	~15-20	-CH ₃	~0.8-0.9	Doublet
6-methyl	~20-25	-CH ₃	~0.8-0.9	Doublet

Note: Predicted chemical shifts and splitting patterns are estimates and may vary based on the solvent and experimental conditions.

Infrared (IR) Spectroscopy

The IR spectrum of an alkane is characterized by C-H stretching and bending vibrations.

Table 2: Predicted IR Absorption Bands for **2,3,3,6-Tetramethyloctane**

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
2850-3000	C-H stretch (sp ³)	Strong
1450-1470	-CH ₂ - and -CH ₃ bending	Medium
1370-1380	-CH ₃ bending (umbrella mode)	Medium-Weak
~1380 and ~1365	C-H bend (gem-dimethyl)	Characteristic

Mass Spectrometry (MS)

Mass spectrometry of alkanes typically involves fragmentation of the molecular ion. The fragmentation pattern can provide information about the branching of the carbon chain.[\[1\]](#)[\[2\]](#)

Table 3: Predicted Mass Spectrometry Data for **2,3,3,6-Tetramethyloctane**

m/z	Interpretation	Relative Abundance
170	Molecular Ion [M] ⁺	Low to absent
155	[M-CH ₃] ⁺	Possible
141	[M-C ₂ H ₅] ⁺	Possible
113	[M-C ₄ H ₉] ⁺ (loss of t-butyl)	Likely prominent
85	[C ₆ H ₁₃] ⁺	Possible
71	[C ₅ H ₁₁] ⁺	Likely prominent
57	[C ₄ H ₉] ⁺ (t-butyl cation)	Likely Base Peak
43	[C ₃ H ₇] ⁺	Prominent

Experimental Protocols

The following are generalized protocols for obtaining spectroscopic data for a liquid alkane like **2,3,3,6-tetramethyloctane**.

NMR Sample Preparation and Analysis

High-resolution solution-state NMR spectroscopy is the primary tool for detailed structural characterization.^[3]

- Sample Preparation:
 - Weigh approximately 5-25 mg of the liquid alkane sample.
 - Dissolve the sample in a deuterated solvent (e.g., CDCl_3) to a final volume of about 0.6-0.7 mL in a clean, dry NMR tube.
 - Ensure the sample height in the tube is optimal for the spectrometer being used (typically 4-5 cm).^[4]
 - Cap the NMR tube securely to prevent solvent evaporation.^[4]
- Data Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
 - Acquire a ^1H NMR spectrum.
 - Acquire a ^{13}C NMR spectrum. Additional experiments like DEPT, COSY, HSQC, and HMBC can be performed for unambiguous signal assignment.^[5]

IR Spectroscopy

For a pure liquid sample, the neat "sandwich" method is straightforward.^[6]

- Sample Preparation:
 - Place a single drop of the liquid sample onto the surface of a polished salt plate (e.g., NaCl or KBr).^[7]
 - Carefully place a second salt plate on top to create a thin liquid film between the plates.^[7]
- Data Acquisition:
 - Mount the plates in the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty instrument.
 - Acquire the IR spectrum of the sample.
 - Clean the salt plates with a suitable solvent (e.g., acetone) and return them to a desiccator.^[7]

Mass Spectrometry

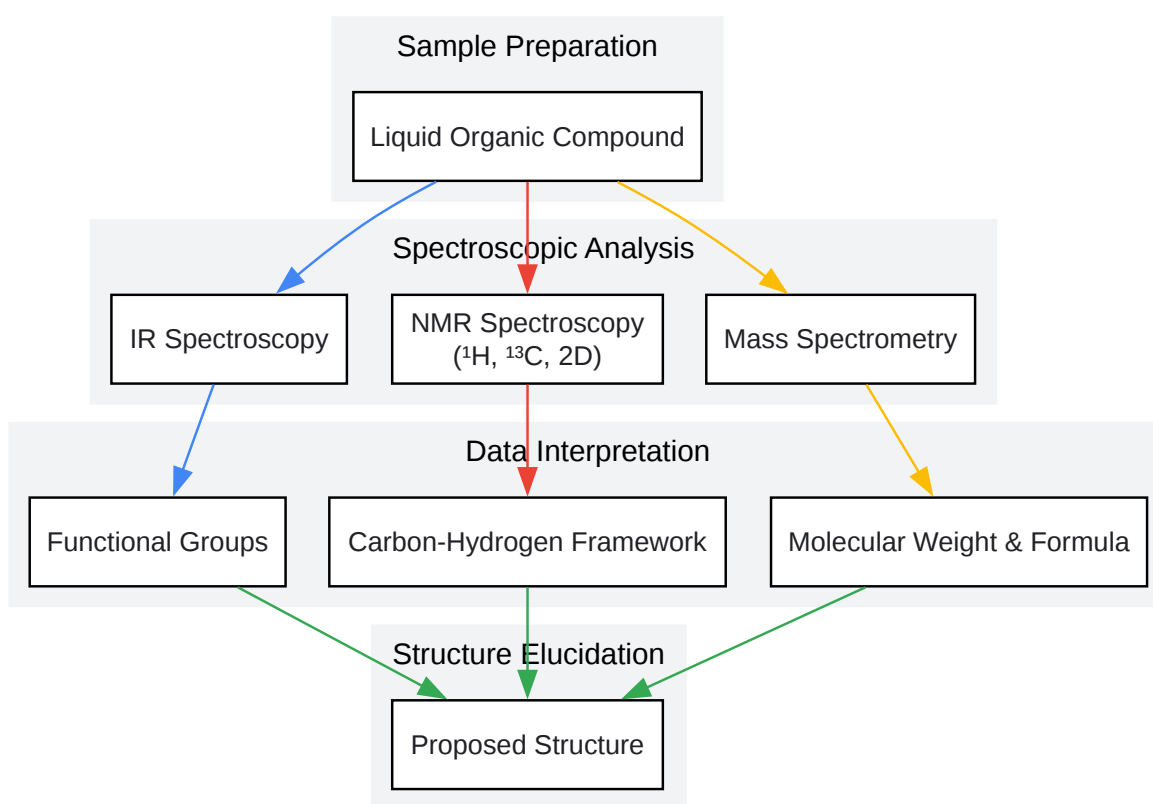
Electron Ionization (EI) is a common method for the analysis of volatile compounds like alkanes.

- Sample Introduction:
 - Introduce a small amount of the volatile liquid sample into the mass spectrometer, often via a gas chromatography (GC-MS) system which separates impurities and introduces the sample into the ion source.
- Ionization:
 - The sample is bombarded with a high-energy electron beam (typically 70 eV) in the ion source, causing ionization and fragmentation.
- Mass Analysis:
 - The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).

- Detection:
 - The abundance of each ion is measured by a detector, generating the mass spectrum.

Spectroscopic Analysis Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of an unknown liquid organic compound.



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Caption: General workflow for spectroscopic analysis of a liquid organic compound.

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